

Application of Methyl 2,3-dimethylbenzoate in Fragrance Chemistry: A Detailed Overview

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Compound of Interest

Compound Name: Methyl 2,3-dimethylbenzoate

Cat. No.: B156646

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Application Notes

Methyl 2,3-dimethylbenzoate is an aromatic ester that, while not as prominently documented in fragrance applications as some of its isomers, holds potential for use in fine fragrance, personal care, and home care products. Its utility stems from its chemical structure, which is anticipated to confer a unique olfactory profile. The presence of methyl groups on the benzene ring is known to influence the odor characteristics of aromatic esters, often imparting fruity, floral, or woody nuances.

While specific sensory data for **Methyl 2,3-dimethylbenzoate** is not extensively available in public literature, we can infer its potential fragrance profile by examining related compounds. For instance, Methyl 2-methylbenzoate is noted for its ylang-ylang, orange flower, and grape fragrance notes, suggesting that **Methyl 2,3-dimethylbenzoate** may also possess complex floral and fruity characteristics.^{[1][2]} The addition of a second methyl group at the 3-position could introduce herbaceous, slightly spicy, or deeper woody facets to the overall scent profile.

The primary application of such a novel aromatic ester in fragrance chemistry would be as a modifier or a component in complex accords. It could be used to add a unique twist to existing floral, fruity, or oriental fragrance compositions. Its performance and stability in various product bases, such as ethanol for perfumes, emulsions for lotions, and waxes for candles, would need to be empirically determined.

Quantitative Data Summary

Due to the limited publicly available data specifically for **Methyl 2,3-dimethylbenzoate**'s fragrance properties, the following table includes data for the target compound where available, alongside data for related isomers to provide a comparative context.

Property	Methyl 2,3-dimethylbenzoate	Methyl 2-methylbenzoate	Methyl Benzoate
CAS Number	15012-36-9[3]	89-71-4	93-58-3[4]
Molecular Formula	C10H12O2[5]	C9H10O2	C8H8O2[4]
Molecular Weight	164.20 g/mol [5]	150.17 g/mol	136.15 g/mol [4]
Boiling Point	Not available	215 °C	199.6 °C
Odor Description	Not publicly described	Floral, ylang-ylang, orange flower, grape[2]	Narcotic, phenolic, sweet-floral with fruity undertones[4]
Known Uses in Fragrance	Not widely documented	Perfumes, colognes, personal care products[2]	Ylang-ylang, tuberose, and narcissus bases; vintage floral reconstructions[4]

Experimental Protocols

Synthesis of Methyl 2,3-dimethylbenzoate

A common method for the synthesis of **Methyl 2,3-dimethylbenzoate** is through the Fischer esterification of 2,3-dimethylbenzoic acid with methanol, catalyzed by a strong acid.

Materials:

- 2,3-dimethylbenzoic acid
- Methanol (anhydrous)
- Thionyl chloride (or concentrated sulfuric acid as a catalyst)

- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Reflux condenser
- Separatory funnel
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 2,3-dimethylbenzoic acid in an excess of anhydrous methanol.[3]
- Slowly add thionyl chloride dropwise to the solution while stirring in an ice bath to control the exothermic reaction.[3]
- Once the addition is complete, equip the flask with a reflux condenser and heat the mixture to reflux for several hours.[3]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.[3]
- Dissolve the residue in a suitable organic solvent like diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Methyl 2,3-dimethylbenzoate**.

- Purify the crude product by vacuum distillation to yield the pure ester.

Sensory Evaluation Protocol

A standardized sensory evaluation is crucial to determine the olfactory profile and performance of a new fragrance ingredient.

Materials:

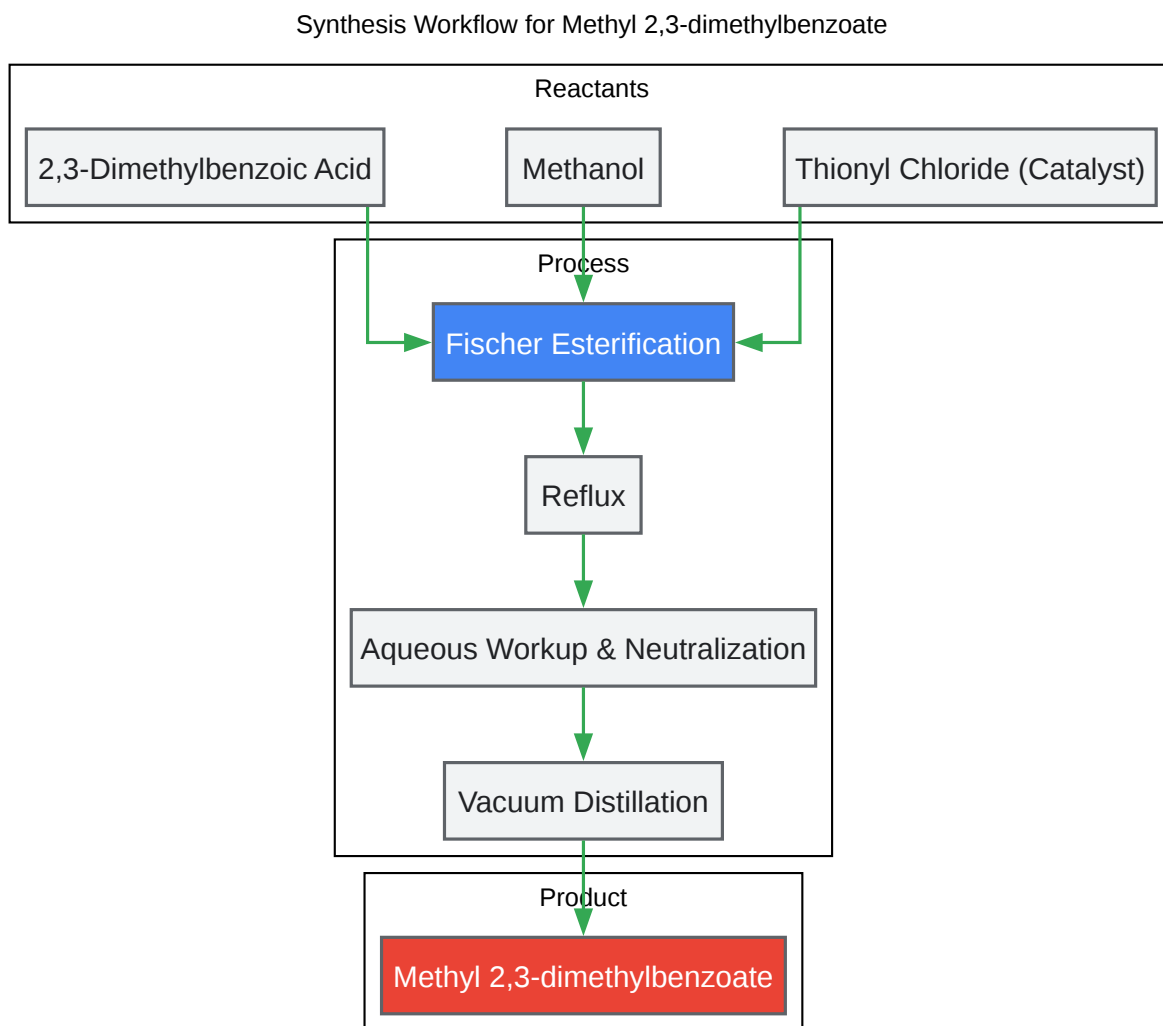
- **Methyl 2,3-dimethylbenzoate** (purified)
- Ethanol (perfumer's grade, odorless)
- Smelling strips
- Panel of trained sensory evaluators
- Odor-free evaluation room

Procedure:

- Preparation of Samples: Prepare a series of dilutions of **Methyl 2,3-dimethylbenzoate** in ethanol (e.g., 10%, 1%, 0.1%).
- Olfactory Evaluation on Smelling Strips:
 - Dip smelling strips into each dilution.
 - Allow the solvent to evaporate for a few seconds.
 - Present the strips to the panel of trained evaluators in a double-blind and randomized order.
 - Evaluators assess the odor at different time intervals (top note: first few minutes; heart note: after 15-60 minutes; base note: after several hours) to determine its volatility and character evolution.
 - Evaluators record odor descriptors using a standardized fragrance vocabulary.

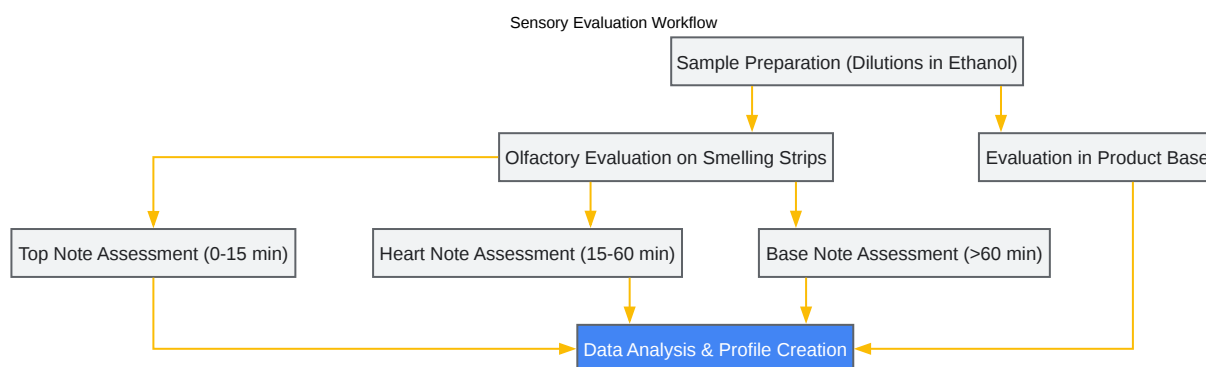
- Evaluation in a Simple Base:
 - Incorporate a standard concentration of **Methyl 2,3-dimethylbenzoate** (e.g., 1%) into a simple, unscented product base (e.g., a basic cream or lotion).
 - Present the formulated product to the panel for evaluation of its scent profile and intensity in the final application.
- Data Analysis:
 - Collect and analyze the descriptive data to create a comprehensive olfactory profile of the molecule.
 - Statistically analyze any quantitative data (e.g., intensity ratings) to determine significant attributes.

Visualizations



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Caption: Synthesis workflow for **Methyl 2,3-dimethylbenzoate**.



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Caption: Sensory evaluation workflow for a new fragrance ingredient.

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